

An In-depth Technical Guide to the Physical Characteristics of 2,2'-Thiodiethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thiodiglycol

Cat. No.: B106055

[Get Quote](#)

Introduction

2,2'-Thiodiethanol, also known as **thiodiglycol**, is an organosulfur compound with the chemical formula $S(CH_2CH_2OH)_2$.^[1] It presents as a colorless to pale yellow, viscous liquid with a faint, characteristic sulfurous odor.^{[2][3]} Structurally similar to diethylene glycol, it is a polar protic solvent.^{[1][4]} This compound is miscible with water and a range of polar organic solvents.^[1] 2,2'-Thiodiethanol serves diverse applications, including as a solvent in the manufacturing of textiles and some ballpoint pen inks, a building block in chemical synthesis for various products like plasticizers and dyes, and as a mounting medium in high-resolution optical microscopy.^[1] It is also recognized as a hydrolysis product of sulfur mustard and is listed as a Schedule 2 chemical under the Chemical Weapons Convention.^[1]

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of 2,2'-thiodiethanol are summarized in the tables below, providing a consolidated reference for researchers.

Table 1: General and Physical Properties of 2,2'-Thiodiethanol

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₀ O ₂ S	[2] [5]
Molecular Weight	122.19 g/mol	[2]
CAS Number	111-48-8	[2]
EC Number	203-874-3	[5]
Appearance	Colorless to light yellow liquid	[2] [3]
Odor	Characteristic stench	[2] [3]
Melting Point	-10 °C to -16 °C	[3] [6]
Boiling Point	282 °C; 164-166 °C at 20 mmHg	[2]
Density	1.221 g/mL at 25 °C	[6]
Refractive Index (n _{20/D})	1.5215	[7]
Vapor Pressure	0.0004 mmHg at 25 °C	[2]
Flash Point	>113 °C (>230 °F)	[6] [7]
pKa	14.14 ± 0.10 (Predicted)	[7]

Table 2: Solubility Profile of 2,2'-Thiodiethanol

Solvent	Solubility	Source(s)
Water	Miscible	[2][8]
Alcohol	Miscible	[3][8]
Acetone	Miscible	[6]
Chloroform	Miscible	[6]
Benzene	Soluble	[6]
Diethyl Ether	Slightly Soluble	[8]
Tetrachloromethane	Soluble	[6]

Table 3: Toxicological and Safety Data

Parameter	Value	Species	Route	Source(s)
LD50	3960 mg/kg	Guinea pig	Oral	[7]
Hazard Statements	H319: Causes serious eye irritation	N/A	N/A	[9][10]
Signal Word	Warning	N/A	N/A	[9][10]

Experimental Protocols

Synthesis of 2,2'-Thiodiethanol

A common method for the synthesis of 2,2'-thiodiethanol involves the reaction of 2-chloroethanol with sodium sulfide.[1] The following protocol is based on established laboratory procedures.[11]

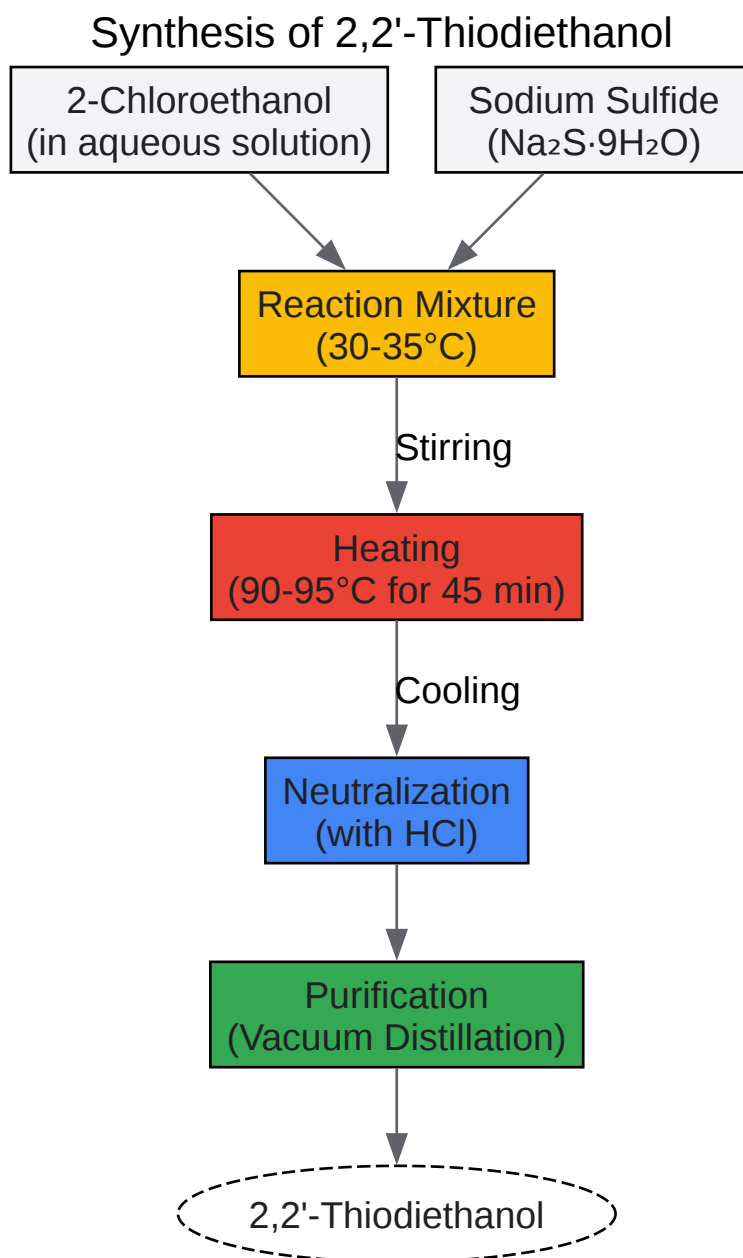
Materials:

- 20% Ethylene chlorohydrin solution
- Crystalline sodium sulfide ($\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$)

- Water
- Concentrated hydrochloric acid (HCl)
- 3 L round-bottomed flask
- Mechanical stirrer
- Reflux condenser
- Thermometer

Procedure:

- In a 3 L round-bottomed flask equipped with a mechanical stirrer, combine 1.5 kg (3.7 moles) of a 20% ethylene chlorohydrin solution and 750 g of water.[\[11\]](#)
- While stirring, gradually add 493 g (2.05 moles) of crystalline sodium sulfide. The rate of addition should be controlled to maintain the reaction temperature between 30-35°C. This step typically takes 40 to 60 minutes.[\[11\]](#)
- After all the sodium sulfide has been added, continue stirring the solution for an additional 30 minutes.[\[11\]](#)
- Replace the stirrer with a reflux condenser and a thermometer. Heat the flask on a steam bath until the liquid temperature reaches 90°C. Maintain the temperature at 90-95°C for 45 minutes.[\[11\]](#)
- Cool the solution to 25°C.[\[11\]](#)
- Neutralize the solution by adding concentrated hydrochloric acid dropwise until turmeric paper indicates neutrality.[\[11\]](#)
- The resulting **thiodiglycol** can be purified by vacuum distillation, with a boiling point of 164–166°C at 20 mm Hg.[\[11\]](#)



[Click to download full resolution via product page](#)

A simplified workflow for the synthesis of 2,2'-thiodiethanol.

Use as a Mounting Medium in High-Resolution Microscopy

2,2'-Thiodiethanol is an effective, non-toxic, water-soluble mounting medium for optical microscopy.[12] Its miscibility with water allows for the fine adjustment of the refractive index of a sample, ranging from that of water (1.33) to that of immersion oil (1.52).[12] This property is

crucial for minimizing spherical aberrations when imaging deep into specimens with high numerical aperture immersion lenses.[12]

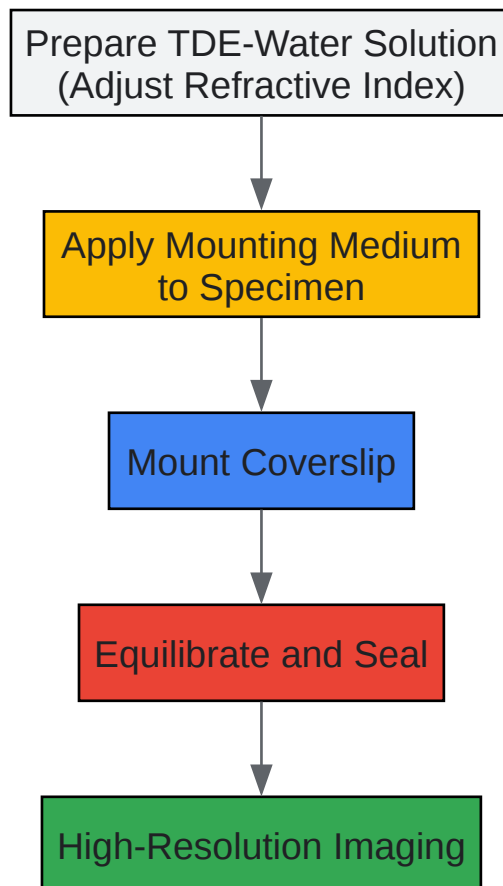
Materials:

- 2,2'-Thiodiethanol (TDE)
- Distilled water
- Fixed and stained biological specimen on a microscope slide
- Coverslip
- Refractometer (optional, for precise index matching)

Procedure:

- Prepare a TDE-water solution with the desired refractive index. The concentration of TDE in the aqueous solution will determine the final refractive index.[12]
- Carefully apply a drop of the TDE-water solution onto the fixed and stained specimen on the microscope slide.
- Gently lower a coverslip over the specimen, avoiding the introduction of air bubbles.
- Allow the sample to equilibrate with the mounting medium.
- If necessary, seal the edges of the coverslip with nail polish or a commercial sealant to prevent evaporation.
- The prepared slide is now ready for high-resolution imaging. The use of TDE as a mounting medium helps to preserve the fluorescence quantum yield of many fluorophores due to its antioxidant properties.[12]

Workflow for Using TDE as a Mounting Medium



[Click to download full resolution via product page](#)

Experimental workflow for using 2,2'-thiodiethanol in microscopy.

Applications in Research and Development

Beyond its role as a solvent and mounting medium, 2,2'-thiodiethanol is utilized in various synthetic applications within research and drug development:

- **Synthesis of Metal Complexes:** It is used to prepare Cobalt(II) and Manganese(II) complexes.[13]
- **Gold Complexes:** It serves as a reactant in the synthesis of luminescent polynuclear gold(I) phosphine complexes.[8]
- **Polymer Chemistry:** 2,2'-Thiodiethanol is a reactant in the preparation of sulfone-containing polyurethane materials for electrophoretic applications.[8]

- Antioxidant: It can act as an antioxidant additive in lubricants.[1]

Safety and Handling

2,2'-Thiodiethanol is classified as causing serious eye irritation (H319).[9][14] Therefore, appropriate personal protective equipment, including protective goggles and gloves (nitrile rubber is recommended), should be worn when handling this chemical.[9] Work should be conducted in a well-ventilated area.[10] In case of eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so.[9][14] If eye irritation persists, seek medical attention.[10]

The substance is stable under normal conditions and is considered non-flammable.[2][9] However, it is incompatible with strong oxidizing agents.[3][7] When heated to decomposition, it may emit toxic fumes of sulfur oxides.[3]

For spills, the material should be covered with a suitable non-flammable absorbent material (e.g., sand, diatomaceous earth) and collected into well-closed containers for disposal according to local regulations.[9] Environmental contamination of soil and water should be prevented.[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thiodiglycol - Wikipedia [en.wikipedia.org]
- 2. 2,2'-Thiodiethanol(111-48-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. guidechem.com [guidechem.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. 2,2'-Thiodiethanol - Safety Data Sheet [chemicalbook.com]
- 6. 2,2-Thiodiethanol, 98% 111-48-8 India [ottokemi.com]

- 7. 2,2'-Thiodiethanol CAS#: 111-48-8 [m.chemicalbook.com]
- 8. scientificlabs.ie [scientificlabs.ie]
- 9. pentachemicals.eu [pentachemicals.eu]
- 10. nextsds.com [nextsds.com]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. 2,2'-thiodiethanol: a new water soluble mounting medium for high resolution optical microscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. himediadownloads.com [himeradiadownloads.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Characteristics of 2,2'-Thiodiethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106055#physical-characteristics-of-2-2-thiodiethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com